

Application Notes and Protocols: Cesium Lead Tribromide Nanocrystals for Optical Cooling

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Compound of Interest

Compound Name: Cesium tribromide

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Introduction

Cesium lead tribromide (CsPbBr_3) nanocrystals have emerged as a promising class of materials for solid-state optical cooling applications. This phenomenon, also known as laser cooling, is achieved through anti-Stokes photoluminescence (ASPL), a process where the material emits photons with higher energy than the absorbed photons, effectively removing thermal energy from the system. The unique optoelectronic properties of CsPbBr_3 nanocrystals, including their high photoluminescence quantum yield (PLQY) and strong electron-phonon coupling, make them particularly well-suited for this application.^{[1][2][3][4][5]} These application notes provide a comprehensive overview of the principles, experimental protocols, and key data associated with the use of CsPbBr_3 nanocrystals for optical cooling.

Principle of Optical Cooling with CsPbBr_3 Nanocrystals

Optical cooling in CsPbBr_3 nanocrystals relies on the principle of anti-Stokes photoluminescence (ASPL).^{[1][2][4]} In this process, a laser with an energy slightly lower than the bandgap of the nanocrystals excites the material. The energy deficit for electronic excitation is compensated by the absorption of phonons (lattice vibrations) from the nanocrystal, effectively cooling the material. The excited electron then relaxes and emits a photon with an energy corresponding to the bandgap, which is higher than the excitation photon energy. For

net cooling to occur, this up-conversion process must be highly efficient, with a near-unity external quantum efficiency (EQE), to overcome any residual heating from non-radiative recombination.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data reported for CsPbBr₃ nanocrystals in the context of optical cooling.

Property	Value	Conditions	Reference
Photoluminescence Quantum Yield (PLQY)	>96%	---	[9] [10]
Emission Quantum Yield	99.9%	Room Temperature	[11]
External Quantum Efficiency (EQE)	$\sim 98.5 \pm 4\%$	After NH ₄ SCN treatment	[7]
Urbach Energy	16.6 meV	---	[12]
Nanocrystal Size	5.0 nm - 9.2 nm	---	[13]

Experiment	Observed Cooling	Excitation Wavelength	Excitation Power/Fluence	Reference
Optical Cooling of Nanocrystal Film	$\Delta T \approx 25\text{ }^{\circ}\text{C}$	532 nm CW	300 W/cm ²	[6][7][8][14][15]
Optical Cooling of Nanocrystal Film	Final Temperature $\approx -5\text{ }^{\circ}\text{C}$	532 nm CW	---	[4][6]
Cooling of Silicon Substrate	Final Temperature $\approx -1.7\text{ }^{\circ}\text{C}$	532 nm CW	---	[4][6]
Photo-cooling of CsPbBr ₃ /Cs ₄ PbBr ₆ microcrystals	$\Delta T \approx 9\text{ K}$	2.33 eV CW	---	[16]

Experimental Protocols

Protocol 1: Synthesis of CsPbBr₃ Nanocrystals via Hot-Injection Method

This protocol is adapted from the hot-injection method, a widely used technique for synthesizing high-quality perovskite nanocrystals.[7][17]

Materials:

- Cesium carbonate (Cs₂CO₃)
- Oleic acid (OA)
- 1-octadecene (ODE)
- Lead(II) bromide (PbBr₂)
- Oleylamine (OAm)

- Toluene
- Hexanes

Procedure:

- Cesium Oleate Precursor Preparation:
 1. In a three-neck flask, combine Cs_2CO_3 , OA, and ODE.
 2. Heat the mixture under vacuum at 120 °C for 1 hour to form cesium oleate.
 3. Raise the temperature to 190 °C under an inert atmosphere (e.g., nitrogen or argon).
- Lead Bromide Precursor Preparation:
 1. In a separate three-neck flask, dissolve PbBr_2 in a mixture of OAm and ODE.
 2. Heat the mixture under vacuum at 120 °C for 1 hour.
 3. Increase the temperature to 190 °C under an inert atmosphere.
- Nanocrystal Formation:
 1. Swiftly inject the hot cesium oleate solution into the lead bromide precursor solution.
 2. Allow the reaction to proceed for a few seconds.
 3. Cool the reaction mixture rapidly in an ice bath to quench the reaction.
- Purification:
 1. Add toluene to the crude solution and centrifuge to precipitate the nanocrystals.
 2. Discard the supernatant and redisperse the nanocrystal pellet in hexanes.
 3. Centrifuge again to remove any remaining unreacted precursors.
 4. The purified CsPbBr_3 nanocrystals can be stored in an inert atmosphere.

Protocol 2: Sample Preparation for Optical Cooling Experiments

To observe significant cooling, the nanocrystals must be thermally isolated from the environment.[\[6\]](#)[\[7\]](#)

Materials:

- Purified CsPbBr₃ nanocrystal solution in toluene
- Polystyrene
- Quartz or silicon substrate

Procedure:

- Prepare a solution of polystyrene in toluene (e.g., 5% w/v).
- Mix the CsPbBr₃ nanocrystal solution with the polystyrene solution. The low concentration of nanocrystals helps to minimize interparticle coupling and reabsorption.[\[6\]](#)
- Drop-cast the mixture onto a clean quartz or silicon substrate.
- Allow the solvent to evaporate completely, forming a thin film of nanocrystals embedded in a polystyrene matrix.
- Place the prepared sample in a vacuum chamber to further reduce thermal contact with the surroundings.

Protocol 3: Optical Cooling Measurement

This protocol describes a typical experimental setup for demonstrating and quantifying optical cooling.[\[6\]](#)[\[16\]](#)[\[18\]](#)

Equipment:

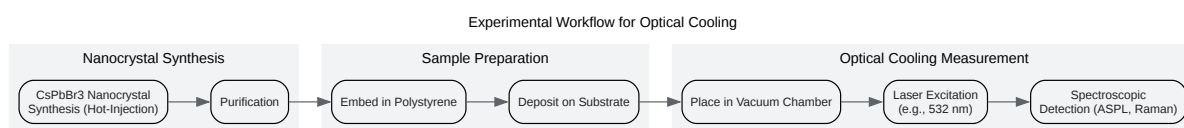
- Continuous wave (CW) laser with a wavelength slightly below the bandgap of the CsPbBr₃ nanocrystals (e.g., 532 nm).

- Optical components for focusing and directing the laser beam onto the sample.
- A spectrometer for collecting the photoluminescence spectra.
- A vacuum chamber with optical access.
- A temperature measurement system (e.g., Raman thermometry of the substrate).

Procedure:

- Mount the sample inside the vacuum chamber.
- Evacuate the chamber to a high vacuum to ensure thermal isolation.
- Align the laser beam to excite a small spot on the nanocrystal film.
- Collect the anti-Stokes photoluminescence (ASPL) spectrum using the spectrometer. The intensity of the ASPL can be correlated with the temperature of the nanocrystals.
- Simultaneously, monitor the temperature of the substrate using a non-contact method like Raman thermometry. The Stokes/anti-Stokes intensity ratio of a characteristic Raman peak of the substrate (e.g., silicon) can be used to determine its temperature.
- Record the ASPL intensity and substrate temperature over time as the laser irradiates the sample to observe the cooling effect.

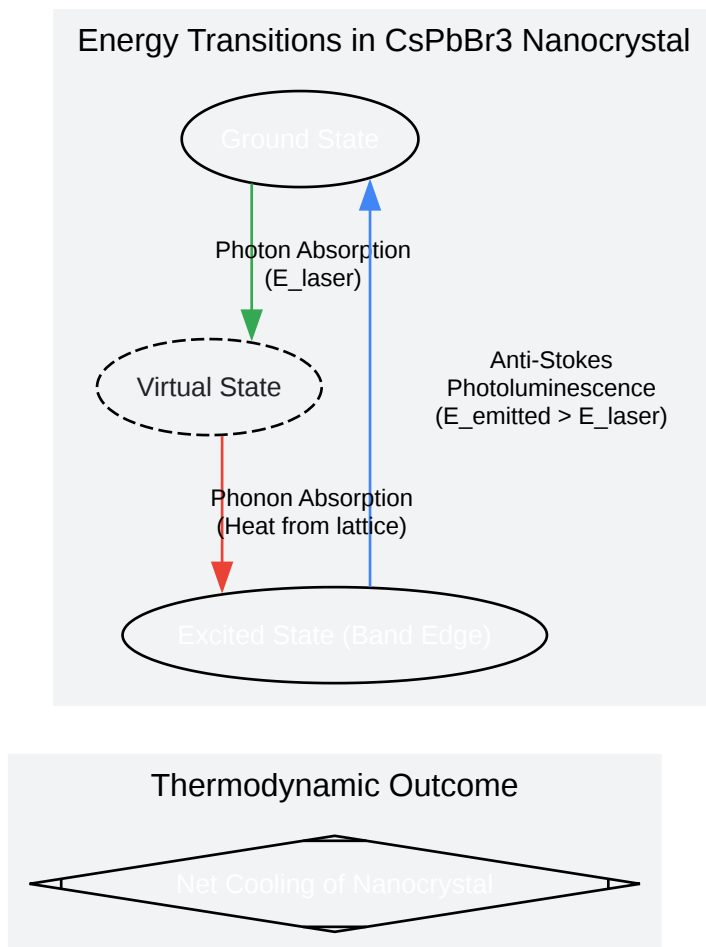
Visualizations



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Caption: Experimental workflow for optical cooling.

Optical Cooling Signaling Pathway



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Caption: Energy transitions in optical cooling.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. arxiv.org [arxiv.org]

- 3. spiedigitallibrary.org [spiedigitallibrary.org]
- 4. mdpi.com [mdpi.com]
- 5. Investigating the Spectroscopic Properties of Lead-Halide Perovskite Nanocrystals for Advancements in Solid-State Laser Cooling [escholarship.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. arxiv.org [arxiv.org]
- 8. researchgate.net [researchgate.net]
- 9. elibrary.ru [elibrary.ru]
- 10. semanticscholar.org [semanticscholar.org]
- 11. spiedigitallibrary.org [spiedigitallibrary.org]
- 12. scispace.com [scispace.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. Optically Cooling Cesium Lead Tribromide Nanocrystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. arxiv.org [arxiv.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. researchgate.net [researchgate.net]
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